

Preparation of (S)-Thalidomide-4-OH Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: (S)-Thalidomide-4-OH

Cat. No.: B1663445

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Abstract

(S)-Thalidomide-4-OH is a crucial chemical probe and a key component in the development of Proteolysis Targeting Chimeras (PROTACs). As a derivative of thalidomide, it functions as a molecular glue to the E3 ubiquitin ligase Cereblon (CRBN), inducing the degradation of specific target proteins. Accurate and reproducible experimental results rely on the correct preparation and storage of **(S)-Thalidomide-4-OH** stock solutions. This document provides a detailed protocol for the preparation of these solutions, along with essential safety information, physicochemical data, and a summary of its mechanism of action.

Safety Precautions

Warning: Thalidomide and its analogs are potent human teratogens and can cause severe birth defects or embryo-fetal death. Strict adherence to safety protocols is mandatory.

- **Handling:** **(S)-Thalidomide-4-OH** powder should be handled in a designated area, such as a chemical fume hood, to prevent inhalation. Appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and double nitrile gloves, must be worn at all times.
- **Reproductive Risks:** Women who are pregnant or may become pregnant should not handle this compound. Men handling **(S)-Thalidomide-4-OH** should be aware that it may be present in semen.

- Disposal: All waste materials, including empty vials, contaminated gloves, and unused solutions, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Physicochemical Data and Solubility

(S)-Thalidomide-4-OH is a white to off-white solid. The following table summarizes its key physicochemical properties.

Property	Data
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₅
Molecular Weight	274.23 g/mol
CAS Number	2357105-36-1
Appearance	White to off-white solid
Solubility in DMSO	≥51.2 mg/mL
Solubility in DMF	~12 mg/mL
Aqueous Solubility	Insoluble
Ethanol Solubility	Insoluble

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(S)-Thalidomide-4-OH** in anhydrous Dimethyl Sulfoxide (DMSO).

Materials:

- **(S)-Thalidomide-4-OH** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance

- Microcentrifuge tubes or amber glass vials
- Sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- Preparation: Allow the **(S)-Thalidomide-4-OH** powder and anhydrous DMSO to come to room temperature before opening to prevent moisture condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **(S)-Thalidomide-4-OH** powder. To prepare 1 mL of a 10 mM stock solution, weigh out 2.74 mg of **(S)-Thalidomide-4-OH**.
- Dissolving: Add the appropriate volume of anhydrous DMSO to the vial containing the powder. For a 10 mM solution, add 1 mL of DMSO for every 2.74 mg of powder.
- Mixing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If necessary, sonicate the vial for a few minutes to aid dissolution.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into single-use volumes in microcentrifuge tubes or amber glass vials.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] Ensure the vials are tightly sealed to prevent solvent evaporation and moisture absorption.

Storage and Stability

Proper storage is critical to maintain the integrity of **(S)-Thalidomide-4-OH** stock solutions. The following table summarizes recommended storage conditions.

Storage Condition	Duration	Notes
Powder (Solid)	2-8°C (short-term) or -20°C (long-term)	Store under inert gas (nitrogen or argon).
DMSO Stock Solution	-20°C	Up to 1 month. [1]
DMSO Stock Solution	-80°C	Up to 6 months. [1]

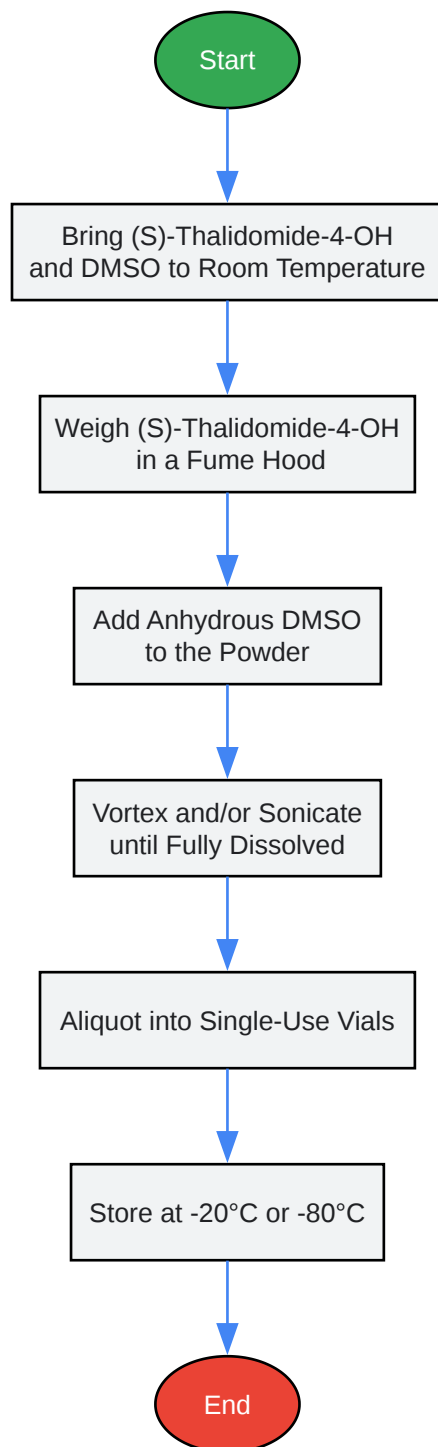
Note: Avoid repeated freeze-thaw cycles, as this can degrade the compound. It is recommended to prepare fresh solutions for critical experiments. Aqueous solutions are not recommended for storage due to the poor stability of thalidomide in aqueous environments.

Mechanism of Action: Cereblon (CRBN) E3 Ligase Pathway

(S)-Thalidomide-4-OH, like other thalidomide analogs, exerts its biological effects by modulating the activity of the Cereblon (CRBN) E3 ubiquitin ligase complex.[\[2\]](#)[\[3\]](#) CRBN is a substrate receptor for the Cullin 4-RING E3 ligase (CRL4) complex, which also includes DDB1 and RBX1.[\[4\]](#)[\[5\]](#) In the absence of the drug, the CRL4^{CRBN} complex has its own set of native substrates. However, when **(S)-Thalidomide-4-OH** binds to CRBN, it alters the substrate specificity of the complex, leading to the recruitment of "neosubstrates" that are not normally targeted. This binding event facilitates the ubiquitination of these neosubstrates, marking them for degradation by the 26S proteasome.[\[6\]](#) Key neosubstrates with well-documented roles in cancer biology are the lymphoid transcription factors Ikaros (IKZF1) and Aiolos (IKZF3).[\[2\]](#)[\[6\]](#)[\[7\]](#) The degradation of Ikaros and Aiolos is a key mechanism behind the anti-myeloma and immunomodulatory activities of thalidomide and its derivatives.[\[3\]](#)[\[7\]](#)

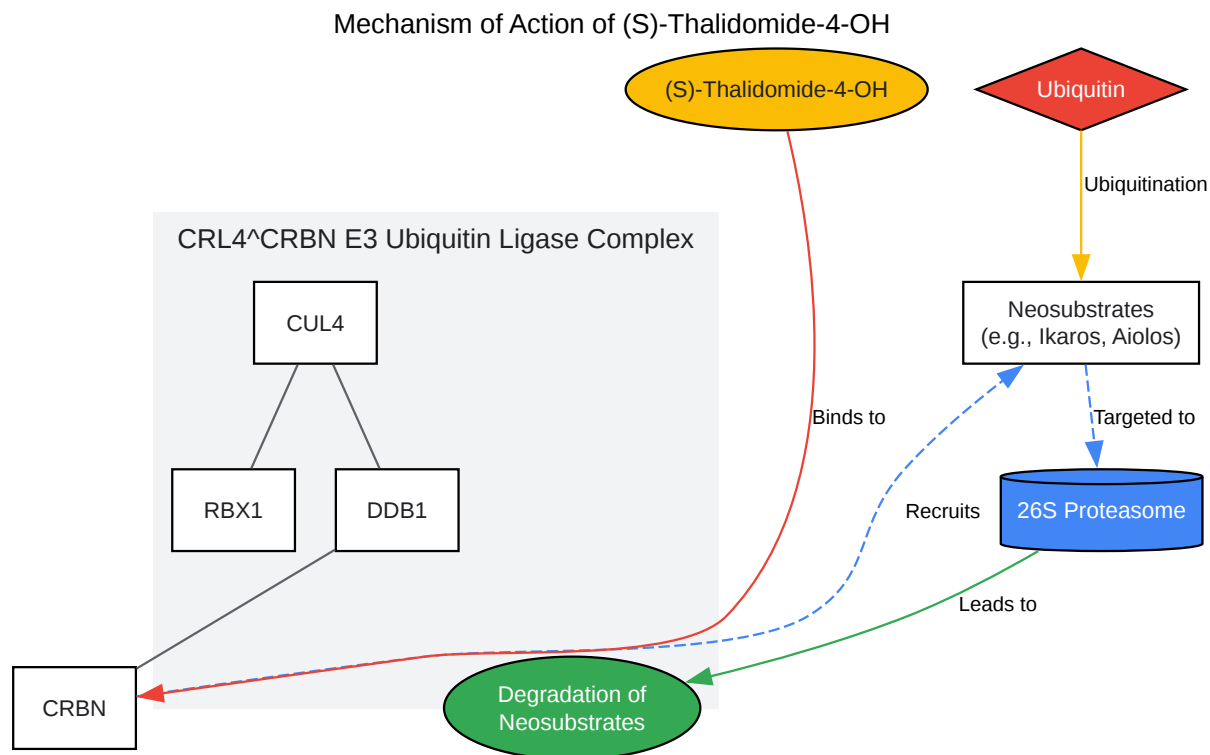
Visualizations

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **(S)-Thalidomide-4-OH** stock solutions.



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Caption: **(S)-Thalidomide-4-OH** mediated protein degradation pathway.

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